

A Comprehensive Technical Guide to 2-Fluoro-6-methylbenzoic acid

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Compound of Interest

Compound Name: **2-Fluoro-6-methylbenzoic acid**

Cat. No.: **B1356714**

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CAS Number: 90259-27-1

This technical guide provides an in-depth overview of **2-Fluoro-6-methylbenzoic acid**, a key building block in modern medicinal chemistry. It is intended for researchers, scientists, and professionals involved in drug discovery and development. This document covers the compound's physicochemical properties, applications in the synthesis of active pharmaceutical ingredients (APIs), and a detailed experimental protocol for its use in the synthesis of the approved drug Avacopan.

Physicochemical Properties

2-Fluoro-6-methylbenzoic acid is a white solid organic compound.^[1] Its chemical structure features a benzoic acid core with fluoro and methyl substituents at the ortho positions. This substitution pattern imparts unique reactivity and properties that are highly valued in organic synthesis.

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
CAS Number	90259-27-1	[2]
Molecular Formula	C ₈ H ₇ FO ₂	[3]
Molecular Weight	154.14 g/mol	[3]
Appearance	White solid powder	[1]
Melting Point	124 - 125 °C	[1] [4]
Boiling Point	257.715 °C at 760 mmHg (Predicted)	[5]
Density	1.259 g/cm ³ (Predicted)	[5]
LogP	1.8	[6]
Topological Polar Surface Area	37.3 Å ²	[6]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and quality control of **2-Fluoro-6-methylbenzoic acid**. While specific experimental spectra are often proprietary to chemical suppliers, typical analytical data includes Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Researchers can typically obtain certificates of analysis with this data upon purchasing the compound.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Applications in Drug Development

2-Fluoro-6-methylbenzoic acid is a valuable intermediate in the synthesis of complex pharmaceutical molecules. Its unique structure allows for specific chemical transformations, making it a cornerstone in the development of novel therapeutics.

Two notable applications include its use in the synthesis of:

- Epidermal Growth Factor Receptor (EGFR) Inhibitors: This class of drugs is significant in oncology. The methyl group on **2-Fluoro-6-methylbenzoic acid** can undergo radical bromination, which then allows for nucleophilic substitution. The carboxylic acid group is

subsequently used to form an amide bond, incorporating the moiety into the final inhibitor structure.[4]

- Avacopan: This drug is used to treat ANCA-associated vasculitis.[4] **2-Fluoro-6-methylbenzoic acid**, in the form of its acid chloride, is a key reagent in the synthesis of Avacopan.

Experimental Protocols: Synthesis of Avacopan Intermediate

The following is a detailed experimental protocol for the acylation step in the synthesis of Avacopan, which utilizes 2-fluoro-6-methylbenzoyl chloride, the derivative of **2-Fluoro-6-methylbenzoic acid**.

Reaction: Acylation of a piperidine intermediate with 2-fluoro-6-methylbenzoyl chloride.

Materials:

- Piperidine intermediate (as the free base)
- 2-Fluoro-6-methylbenzoyl chloride
- Tetrahydrofuran (THF)
- Heptane
- Water

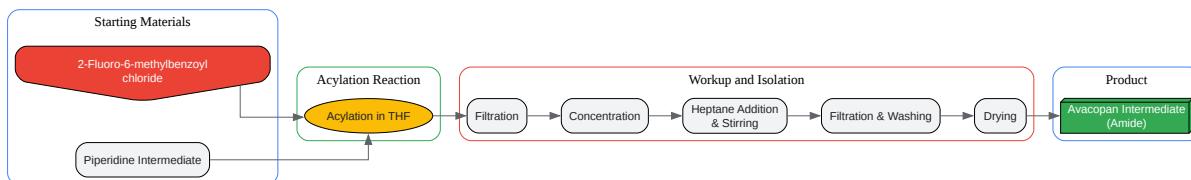
Procedure:

- Dissolve the piperidine intermediate in tetrahydrofuran (THF).
- Add a solution of 2-fluoro-6-methylbenzoyl chloride (1.73 g, 8.98 mmol) in 5 mL of THF dropwise to the solution over 10 minutes.
- Upon completion of the reaction, filter off any undissolved solid.
- Concentrate the filtrate in vacuo.

- To the remaining aqueous layer, add 50 mL of heptane and stir the mixture vigorously for 16 hours at room temperature.
- Filter the resulting solid and wash it with water (2 x 30 mL) followed by heptane (30 mL).
- The solid is then dried to yield the acylated product, an amide intermediate in the synthesis of Avacopan.

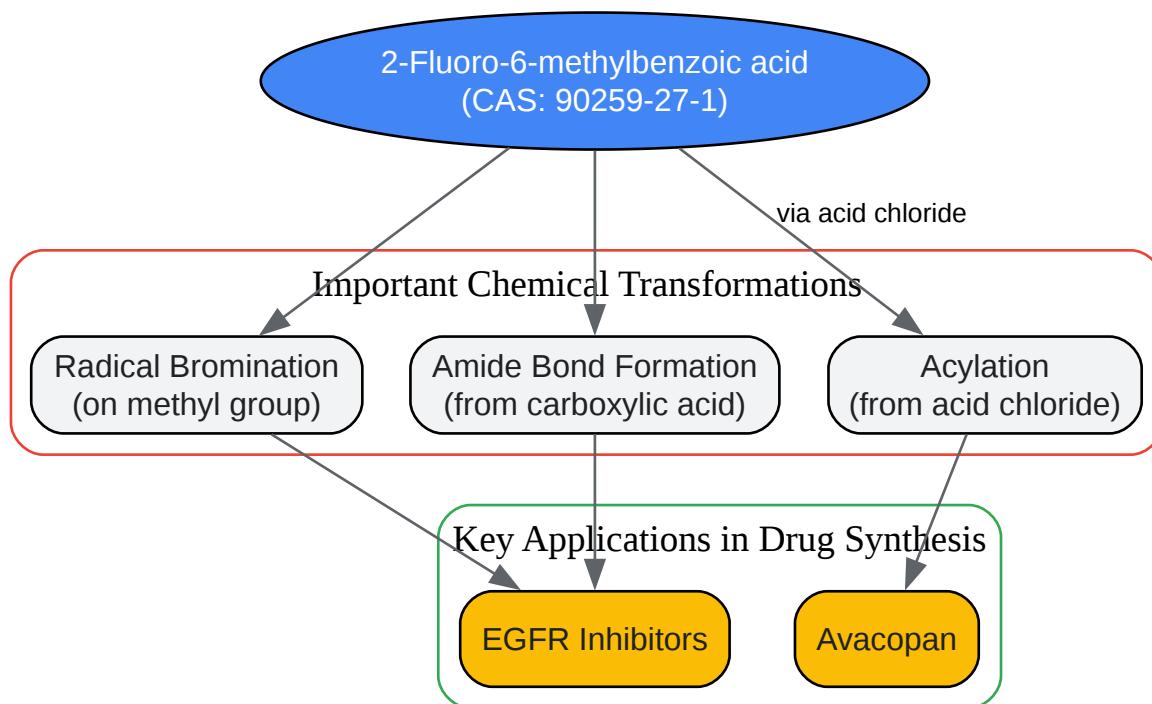
Visualized Workflow and Pathways

To further illustrate the utility of **2-Fluoro-6-methylbenzoic acid**, the following diagrams visualize the synthesis workflow of Avacopan and a logical relationship diagram of the compound's applications.



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Caption: Synthetic workflow for an Avacopan intermediate using 2-Fluoro-6-methylbenzoyl chloride.



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Caption: Logical relationships of **2-Fluoro-6-methylbenzoic acid**'s applications and reactions.

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